

5-Aminobenzo[d]oxazol-2(3H)-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Aminobenzo[d]oxazol-2(3H)-one

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In-Depth Technical Guide: 5-Aminobenzo[d]oxazol-2(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **5-Aminobenzo[d]oxazol-2(3H)-one**, a key building block in medicinal chemistry and drug discovery.

Chemical Structure and Nomenclature

The foundational aspects of any chemical entity are its structure and systematic name. These identifiers are crucial for unambiguous communication in research and development.

IUPAC Name

The formal International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 5-amino-1,3-benzoxazol-2(3H)-one.^[1]

Chemical Structure

The molecular structure of **5-Aminobenzo[d]oxazol-2(3H)-one** consists of a fused bicyclic system, where a benzene ring is fused to an oxazolone ring. An amine group is substituted at the 5-position of the benzoxazole core.

Figure 1: Chemical structure of **5-Aminobenzo[d]oxazol-2(3H)-one**.

Physicochemical Properties and Identifiers

A summary of the key properties and identifiers for **5-Aminobenzo[d]oxazol-2(3H)-one** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C7H6N2O2	[1][2]
Molecular Weight	150.13 g/mol	[1][2]
CAS Number	14733-77-8	[1][2]
SMILES	<chem>NC1=CC=C2OC(=O)NC2=C1</chem>	[2]

Synonyms

In literature and commercial catalogs, **5-Aminobenzo[d]oxazol-2(3H)-one** may be referred to by several alternative names.[1] Recognizing these synonyms is essential for comprehensive literature searches.

- 5-amino-1,3-benzoxazol-2(3H)-one[1]
- 5-Amino-2(3H)-benzoxazolone[1][3]
- 5-Amino-2-benzoxazolinone[1]
- 2(3H)-Benzoxazolone, 5-amino-[1]
- 5-amino-3H-benzooxazol-2-one[1]

This guide will be expanded with experimental protocols, quantitative data, and signaling pathway diagrams as more information becomes available.

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References

- 1. 5-Aminobenzo[d]oxazol-2(3h)-one - CAS:14733-77-8 - Sunway Pharm Ltd [3wpharm.com]
- 2. 5-aminobenzo[d]oxazol-2(3H)-one;CAS No.:14733-77-8 [chemshuttle.com]
- 3. Your Inquiry on 5-Aminobenzo[d]oxazol-2(3H)-one | Chemical-Suppliers [chemical-suppliers.eu]
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